

A Comparative Guide to Spectrophotometry and HPLC for Cefixime Quantification

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Compound of Interest

Compound Name: *Neucef*

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In the realm of pharmaceutical analysis, the accurate quantification of active pharmaceutical ingredients (APIs) is paramount for ensuring drug safety and efficacy. Cefixime, a third-generation cephalosporin antibiotic, is widely used to treat a variety of bacterial infections.^{[1][2]} This guide provides a detailed comparison of two common analytical techniques for the quantification of cefixime: UV-Visible Spectrophotometry and High-Performance Liquid Chromatography (HPLC). This objective analysis, supported by experimental data, is intended for researchers, scientists, and drug development professionals to assist in selecting the most appropriate method for their specific needs.

At a Glance: Spectrophotometry vs. HPLC for Cefixime Analysis

Feature	UV-Visible Spectrophotometry	High-Performance Liquid Chromatography (HPLC)
Principle	Measures the absorption of light by the analyte at a specific wavelength.	Separates the analyte from other components in a mixture before quantification.
Specificity	Lower; susceptible to interference from excipients or degradation products that absorb at the same wavelength.	Higher; capable of separating cefixime from impurities and degradation products.[3]
Sensitivity	Generally lower than HPLC.	Generally higher sensitivity, allowing for the detection of lower concentrations.
Cost	Lower initial instrument cost and operational expenses.	Higher initial investment and ongoing costs for solvents, columns, and maintenance.
Speed	Typically faster for routine analysis of pure samples.	Can be more time-consuming due to longer run times, especially for complex samples.
Complexity	Simpler instrumentation and methodology.	More complex instrumentation and requires more expertise for method development and troubleshooting.

Quantitative Method Validation Parameters

The performance of both spectrophotometric and HPLC methods for cefixime quantification has been validated according to International Council for Harmonisation (ICH) guidelines. The following table summarizes key validation parameters from various studies.

Parameter	UV-Visible Spectrophotometry	RP-HPLC
Linearity Range	2-10 µg/mL[4]	0.9–1000.0 µg mL ⁻¹ [5]
1-7 µg/mL[1]	60 -140 µg/mL[6]	
0.453 to 9.069 µg mL ⁻¹ [7]	5 to 100 µg/mL[8]	
Correlation Coefficient (R ²)	0.999[4]	>0.998[6]
0.9980[1]		
Accuracy (% Recovery)	98-99%[4]	94.6 and 98.4%[5]
99.8% -100%[1]	100.1–100.5%[6]	
Precision (% RSD)	< 2.0%[4]	< 3.3%[5]
Inter-day: 3.9 – 1.6[1]	< 2%[6]	
Intra-day: 1.99 – 1.67[1]		
Limit of Detection (LOD)	0.042 µg/mL[4]	0.146 µg/mL[6]
0.072 µg mL ⁻¹ [7]	0.30 µg mL ⁻¹ [9]	
Limit of Quantification (LOQ)	0.096 µg/mL[4]	0.44 µg/mL[6]
0.22 µg mL ⁻¹ [7]	0.90 µg mL ⁻¹ [9]	

Experimental Protocols

UV-Visible Spectrophotometric Method

This method is based on the principle that cefixime absorbs light in the ultraviolet region. The concentration of cefixime in a solution is directly proportional to the absorbance at a specific wavelength (λ_{max}), as described by the Beer-Lambert law.

Instrumentation: A double beam UV-Visible spectrophotometer with 1 cm matched quartz cells is typically used.[3]

Procedure:

- Solvent Selection: Methanol is a commonly used solvent for cefixime analysis.[1][4]
- Preparation of Standard Stock Solution: A standard stock solution of cefixime is prepared by accurately weighing and dissolving a known amount of pure cefixime in the chosen solvent. For example, 10mg of Cefixime is dissolved in 10ml of methanol to get a concentration of 1000µg/ml.[1]
- Determination of λ_{max} : The stock solution is diluted to an appropriate concentration (e.g., 10µg/ml) and scanned in the UV-Visible range (typically 200-400 nm) to determine the wavelength of maximum absorbance (λ_{max}). For cefixime in methanol, the λ_{max} is typically around 287-288 nm.[1][4]
- Preparation of Calibration Curve: A series of standard solutions with different concentrations are prepared by diluting the stock solution. The absorbance of each standard is measured at the λ_{max} . A calibration curve is then constructed by plotting absorbance versus concentration.
- Sample Analysis: The absorbance of the sample solution, prepared in the same solvent, is measured at the λ_{max} . The concentration of cefixime in the sample is then determined using the calibration curve.

High-Performance Liquid Chromatography (HPLC) Method

HPLC is a powerful separation technique that is highly specific and sensitive for the quantification of cefixime, even in the presence of other compounds. Reversed-phase HPLC (RP-HPLC) is the most common mode used for cefixime analysis.

Instrumentation: A standard HPLC system equipped with a UV detector, a C18 column, and an isocratic or gradient pump is commonly employed.[3]

Procedure:

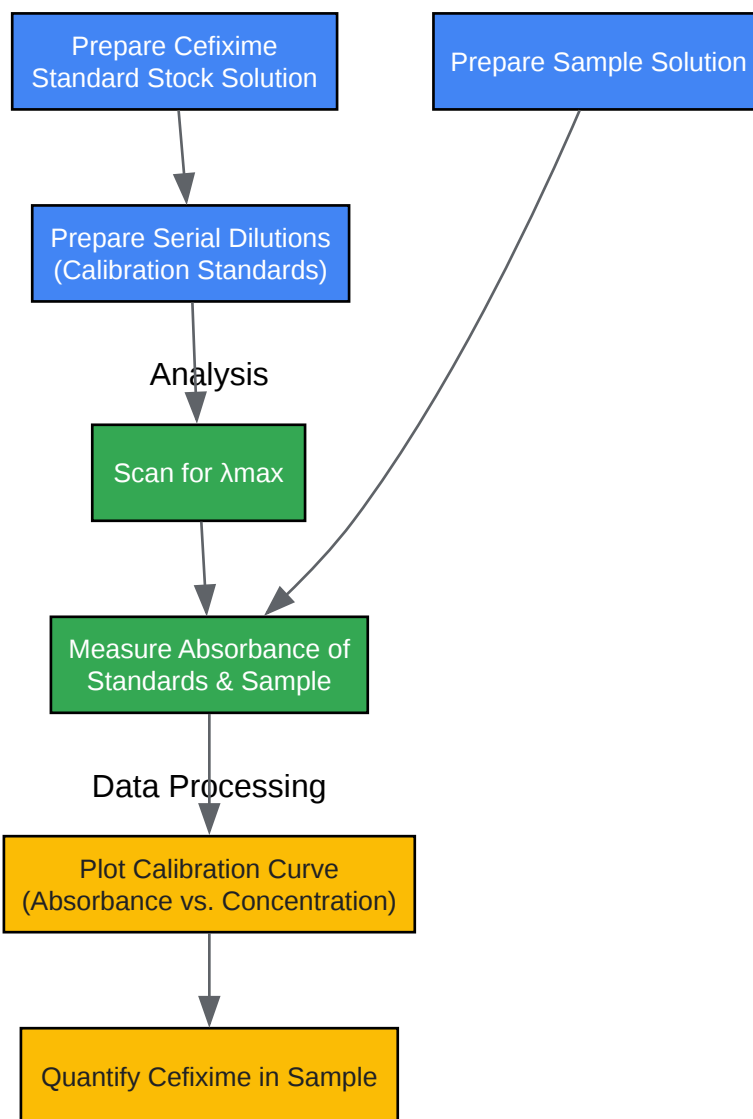
- Mobile Phase Preparation: The mobile phase is a mixture of a buffer solution and an organic solvent. A common mobile phase consists of a mixture of water and acetonitrile (e.g., 85:15 v/v) with 0.5% formic acid.[5] Another example is a mixture of an ammonium acetate buffer and acetonitrile (40:60 v/v).[6]

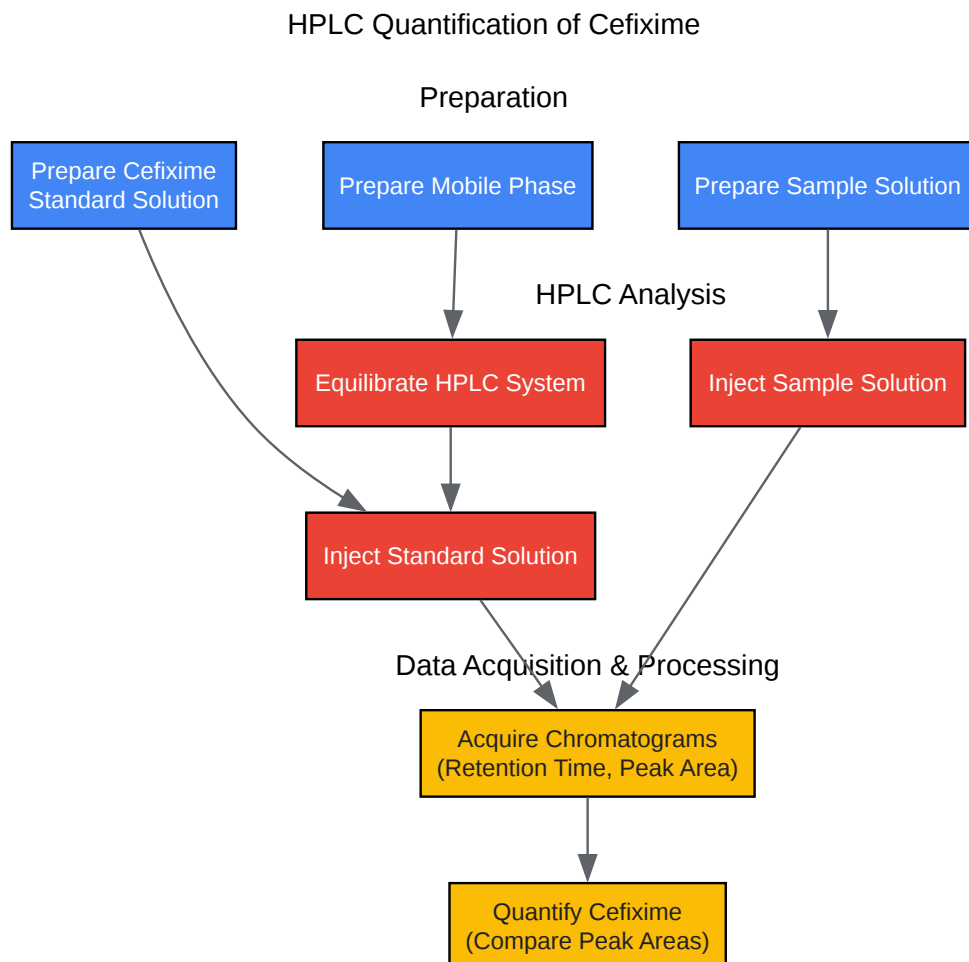
- Chromatographic Conditions:
 - Column: A reversed-phase C18 column (e.g., 4.6 × 250 mm, 5 µm) is typically used.[5]
 - Flow Rate: A flow rate of 1.0 ml/min is common.[6]
 - Detection Wavelength: Detection is usually carried out using a UV detector set at a specific wavelength, such as 294 nm.[6]
- Preparation of Standard and Sample Solutions: Standard and sample solutions are prepared in a suitable diluent, which is often the mobile phase itself.
- Injection and Analysis: A fixed volume of the standard and sample solutions is injected into the HPLC system. The retention time and peak area of cefixime are recorded.
- Quantification: The concentration of cefixime in the sample is determined by comparing its peak area with the peak area of a known concentration of the cefixime standard.

Workflow Diagrams

Spectrophotometric Quantification of Cefixime

Sample & Standard Preparation





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References

- [1. globalresearchonline.net \[globalresearchonline.net\]](#)
- [2. ijrpc.com \[ijrpc.com\]](#)
- [3. benchchem.com \[benchchem.com\]](#)
- [4. ajpamc.com \[ajpamc.com\]](#)
- [5. mdpi.com \[mdpi.com\]](#)
- [6. derpharmachemica.com \[derpharmachemica.com\]](#)
- [7. asianpubs.org \[asianpubs.org\]](#)
- [8. scielo.br \[scielo.br\]](#)
- [9. Optimization of HPLC method for determination of cefixime using 2-thiophenecarboxaldehyde as derivatizing reagent: A new approach - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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